

In-depth Analysis of HSR1304 Reveals Undefined Mechanism of Action and Discontinued Development

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: HSR1304

Cat. No.: B15577859

[Get Quote](#)

A comprehensive review of available data indicates that the precise mechanism of action for **HSR1304**, an osteoarthritis therapeutic candidate, remains undefined. The development of this compound was discontinued in the Phase II clinical trial stage, limiting the public availability of in-depth technical and scientific information.

HSR1304 was under development by HSRx Biopharmaceutical as a potential treatment for osteoarthritis. However, information regarding its specific molecular targets and signaling pathways is not available in the public domain. The development of the therapeutic was halted on February 22, 2022, during its Phase II clinical trials.

Due to the discontinuation and the undefined nature of its mechanism, there is a lack of published research papers, clinical trial data, and other scientific communications that would typically provide the necessary details for a comprehensive technical guide. Consequently, quantitative data for structured tables, detailed experimental protocols, and the visualization of signaling pathways cannot be provided.

The absence of this information prevents the creation of an in-depth guide for researchers and drug development professionals as the foundational scientific data is not publicly accessible.

Further investigation into the compound would be contingent on the release of any internal research and development data by HSRx Biopharmaceutical.

- To cite this document: BenchChem. [In-depth Analysis of HSR1304 Reveals Undefined Mechanism of Action and Discontinued Development]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15577859/docs#in-depth-analysis-of-hsr1304-reveals-undefined-mechanism-of-action-and-discontinued-development\]](https://www.benchchem.com/product/b15577859/docs#in-depth-analysis-of-hsr1304-reveals-undefined-mechanism-of-action-and-discontinued-development)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

